

# 3-Hydroxypropionic Acid Sodium Salt safety data sheet

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## Compound of Interest

Compound Name:	3-Hydroxypropionic Acid Sodium Salt
CAS No.:	6487-38-3
Cat. No.:	B125395

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An In-Depth Technical Guide to the Safe Handling of **3-Hydroxypropionic Acid Sodium Salt**

## Foreword: A Scientist's Perspective on Safety Data

As scientists and researchers, we are trained to interpret data, yet Safety Data Sheets (SDS) are often treated as static, compliance-driven documents. This guide is designed to move beyond mere recitation of SDS sections. It is structured from the perspective of a senior application scientist, focusing on the causal links between the physicochemical properties of **3-Hydroxypropionic Acid Sodium Salt** and the safety protocols required for its handling in a research and development environment. Our objective is to build a self-validating system of safety, where every precaution is understood through the lens of scientific first principles.

A critical point of analysis for this compound is the discrepancy in its published hazard classifications. Some suppliers do not classify the substance as hazardous under the Globally Harmonized System (GHS)[1], while others issue warnings for skin, eye, and respiratory irritation[2][3]. This guide will proceed with the more conservative assessment, assuming the

potential for irritation exists. This approach ensures the highest standard of safety, a non-negotiable cornerstone of professional laboratory practice.

## Chemical Identity and Physicochemical Rationale for Handling

**3-Hydroxypropionic Acid Sodium Salt** (CAS No. 6487-38-3) is the sodium salt of a beta-hydroxy acid[1][4][5]. Understanding its basic properties is fundamental to predicting its behavior and handling it safely.

Property	Value	Implication for Safe Handling
Molecular Formula	C3H5NaO3[4][5]	A small, simple organic salt.
Molecular Weight	~112.1 g/mol [1][6]	Low molecular weight suggests it could become airborne as a fine dust if handled improperly.
Physical State	White crystalline solid[2]	Poses an inhalation and dermal contact hazard primarily through dust generation.
Solubility	Very soluble in water[7]	Spills can be managed with water, but this also means it can readily contaminate aqueous solutions.
Stability	Stable under recommended temperatures and pressures[2]	Does not pose unusual risks of reactivity under normal laboratory conditions.

The primary physical hazard associated with this compound is the generation of fine dust. Therefore, the core of our handling strategy must be centered on minimizing dust formation and subsequent inhalation or contact.

## Hazard Identification: The "Why" Behind the Warning

The GHS provides a universal framework for hazard communication. For **3-Hydroxypropionic Acid Sodium Salt**, the more cautious classifications point to irritant properties.

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][8]
- H335: May cause respiratory irritation.[2][3]

Causality: These irritant effects are typical for many small organic acids and their salts. While the sodium salt is less acidic than its free acid counterpart (3-Hydroxypropionic Acid, CAS 503-66-2), it can still interact with mucosal membranes and skin, potentially causing localized inflammation. Eye contact is particularly concerning, as the cornea is highly sensitive to foreign particulates and chemical insults, leading to redness, pain, and potential damage[2].

The following diagram illustrates the GHS classification based on this conservative assessment.

GHS Hazard Profile for 3-Hydroxypropionic Acid Sodium Salt

Signal Word			
Warning			
Pictogram			
Hazard Statements			
H315	Causes skin irritation	H319	Causes serious eye irritation
		H335	May cause respiratory irritation
Key Precautionary Statements			
P261	Avoid breathing dust	P264	Wash hands thoroughly after handling
		P280	Wear protective gloves/eye protection
		P305+P351+P338	IF IN EYES: Rinse cautiously...

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Caption: GHS classification summary based on potential irritant hazards.

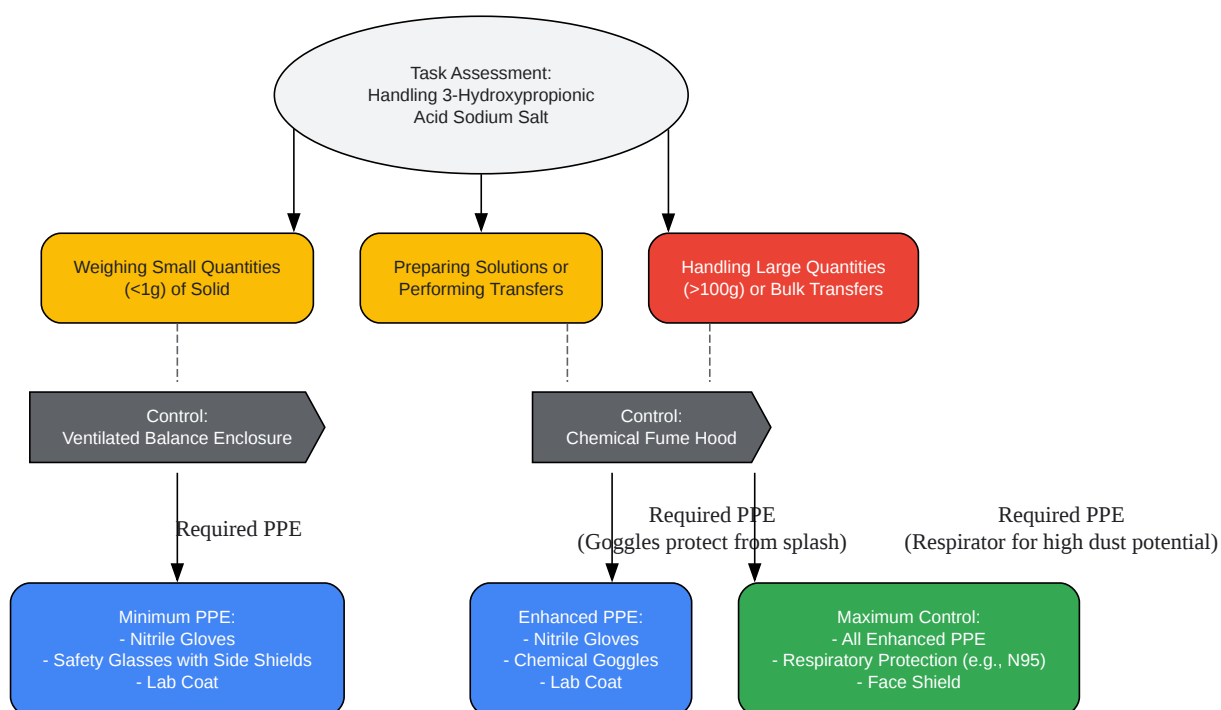
## Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

Our defense against exposure is built on a hierarchy of controls, starting with the most effective (engineering controls) and ending with the last line of defense (PPE). The choice is dictated by the scale and nature of the work.

### 1. Engineering Controls:

- Primary Recommendation: Handle this compound in a certified chemical fume hood or a powder containment hood. This is the most effective way to control airborne dust at the source.
- For Small-Scale Weighing: A ventilated balance enclosure provides localized exhaust to capture fine particles.
- General Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions[2].

2. Personal Protective Equipment (PPE): The selection of PPE is not a one-size-fits-all decision. It is a dynamic process based on the specific experimental protocol.



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Caption: Decision tree for selecting appropriate engineering controls and PPE.

## Handling, Storage, and Disposal: A Lifecycle Approach

Safe Handling Protocol:

- Preparation: Designate a specific area for handling, preferably within a fume hood. Ensure an eyewash station and safety shower are accessible[2][9].
- Container Management: Keep containers tightly closed when not in use[2]. When opening, do so slowly and carefully to avoid creating a plume of dust.
- Manipulation: Use spatulas and tools that minimize dust generation. Avoid pouring the dry powder from a height.
- Post-Handling: Wash hands and any potentially exposed skin thoroughly with soap and water after handling[2][8]. Decontaminate the work surface.

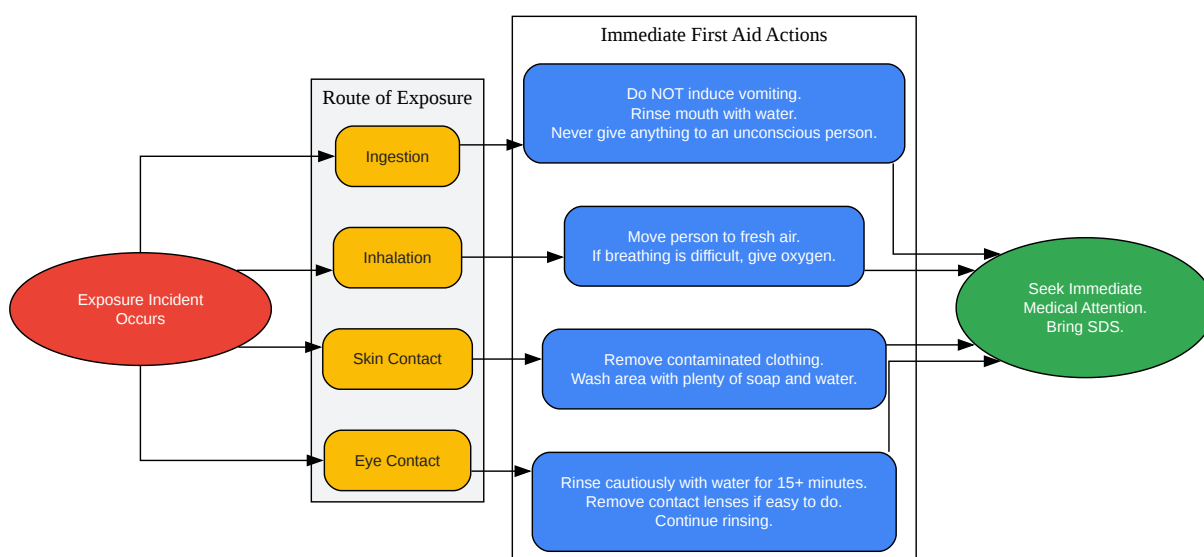
Storage Protocol:

- Temperature: Store in a cool, dry, well-ventilated area[2]. While some suppliers recommend refrigerated (2-8°C) or frozen (-20°C) storage for quality purposes, storage at ambient temperature is generally acceptable from a safety perspective as long as it is dry and away from incompatible substances[2][6][10].
- Container: Must be stored in a tightly sealed container to prevent absorption of moisture and contamination[2].
- Incompatibilities: Keep away from strong oxidizing agents and sources of ignition[2].

Waste Disposal: Disposal must be in accordance with all federal, state, and local regulations. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste[2]. As a best practice, all but the most dilute, benign solutions should be collected in a designated, labeled hazardous waste container for professional disposal.

# Emergency Procedures: A Validated Response Plan

In the event of an exposure or spill, a rapid and correct response is critical. The following protocols are based on established first-aid principles for chemical irritants.



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Caption: Workflow for first aid response to an exposure incident.

Detailed First-Aid Protocols:

Eye Contact:

- Immediate Action: Do not rub the eyes. Immediately begin flushing the affected eye(s) with copious amounts of lukewarm, gently flowing water for at least 15 minutes[2][4].
- Procedure: Hold the eyelids open and away from the eyeball to ensure thorough rinsing of all surfaces.
- Contact Lenses: If present and easy to do, remove contact lenses after the first few minutes of flushing and continue to rinse[2][8].
- Medical Attention: Seek immediate medical attention, even if symptoms (like redness or pain) seem to subside[2].

#### Skin Contact:

- Immediate Action: Immediately remove any contaminated clothing, including shoes and lab coats[2][4].
- Procedure: Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes[2][11].
- Medical Attention: If skin irritation develops or persists, seek medical advice[8].

#### Inhalation:

- Immediate Action: Immediately move the affected person from the area of exposure to fresh air[2][4][9].
- Procedure: If the person is not breathing, give artificial respiration. If breathing is difficult, qualified personnel should administer oxygen[2][4].
- Medical Attention: Obtain medical aid immediately[2].

#### Ingestion:

- Immediate Action: Do NOT induce vomiting[2][9]. This can cause further damage to the esophagus.

- Procedure: If the person is conscious and alert, rinse their mouth thoroughly with water[2][4]. They may be given 2-4 cupfuls of water or milk to drink to dilute the substance[9].
- Contraindication: Never give anything by mouth to an unconscious or convulsing person[2][4][9].
- Medical Attention: Call a poison control center or doctor immediately[4].

## Toxicological and Ecological Information: The Data Behind the Diagnosis

For many research chemicals, including this one, comprehensive toxicological data is limited. Most available SDSs report "No data available" for acute toxicity metrics like LD50 or LC50[2].

- Routes of Exposure: The primary routes of concern in a laboratory setting are inhalation, eye contact, and skin contact[2].
- Symptoms of Exposure: Skin contact may lead to redness, itching, and inflammation. Eye contact can cause redness, watering, and pain. Inhalation may irritate the respiratory system[2].
- Carcinogenicity: This substance is not listed as a carcinogen by the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the Occupational Safety and Health Administration (OSHA)[2].
- Ecological Information: Data on ecotoxicity is largely unavailable. However, as a water-soluble compound, spills should be prevented from entering drains and waterways to avoid unknown environmental impacts[1][2]. It is classified as "slightly hazardous for water" by self-assessment in some documents[1].

The absence of comprehensive data reinforces the need for a cautious approach. We must operate under the assumption that the substance is hazardous as classified and take all necessary precautions to prevent exposure.

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